3-Chloropyrrolidine: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name:	*3-Chloropyrrolidine*
CAS No.:	*10603-49-3*
Cat. No.:	*B169988*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: A comprehensive and officially verified Safety Data Sheet (SDS) for **3-Chloropyrrolidine** is not readily available in the public domain. This guide has been compiled from available data for structurally similar compounds and general best practices for handling chlorinated and air-sensitive chemicals. All information herein should be used as a guideline for risk assessment, not as a substitute for a complete and verified SDS. Users are strongly advised to conduct a thorough risk assessment before handling this compound.

Chemical and Physical Properties

3-Chloropyrrolidine is a heterocyclic organic compound. Due to limited publicly available data, some physical properties are estimated or derived from suppliers.

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Property	Value	Source
CAS Number	10603-49-3	PubChem[1]
Molecular Formula	C_4H_8ClN	PubChem[1]
Molecular Weight	105.56 g/mol	PubChem[1]
Appearance	Presumed to be a liquid or a low-melting solid	Inferred
Boiling Point	66-88 °C @ 100 Torr	Echemi[2]
Flash Point	45°C	Echemi[2]
Density	1.1 g/cm³	Echemi[2]
Solubility	No data available	-
Stability	Likely air and moisture sensitive	Inferred

Hazard Identification and GHS Classification (Probable)

Based on the structure (a chlorinated amine) and data for similar compounds like 3-Chloropyridine, **3-Chloropyrrolidine** is likely to be classified with the following hazards.

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Hazard Class	Hazard Category	GHS Hazard Statement (H-code)
Flammable Liquids	Category 3	H226: Flammable liquid and vapor
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled
Specific Target Organ Toxicity — Single Exposure	Category 3	H335: May cause respiratory irritation

Signal Word: Danger

Probable GHS Pictograms:

- Flame (Flammable)
- Skull and Crossbones (Acute Toxicity)
- Corrosion (Skin/Eye Damage)
- Exclamation Mark (Irritant)

Personal Protective Equipment (PPE)

A comprehensive PPE plan is critical when handling **3-Chloropyrrolidine**.

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Protection Type	Recommended Equipment
Eye/Face	Chemical safety goggles and a face shield.
Skin	Chemical-resistant gloves (e.g., nitrile, neoprene), a flame-retardant lab coat, and closed-toe shoes. Consider a chemical-resistant apron for larger quantities or transfer operations.
Respiratory	A NIOSH-approved respirator with an organic vapor cartridge is recommended, especially when working outside of a fume hood or with heated material.

Safe Handling and Storage Protocols

Given its likely air and moisture sensitivity, specific handling techniques are required.

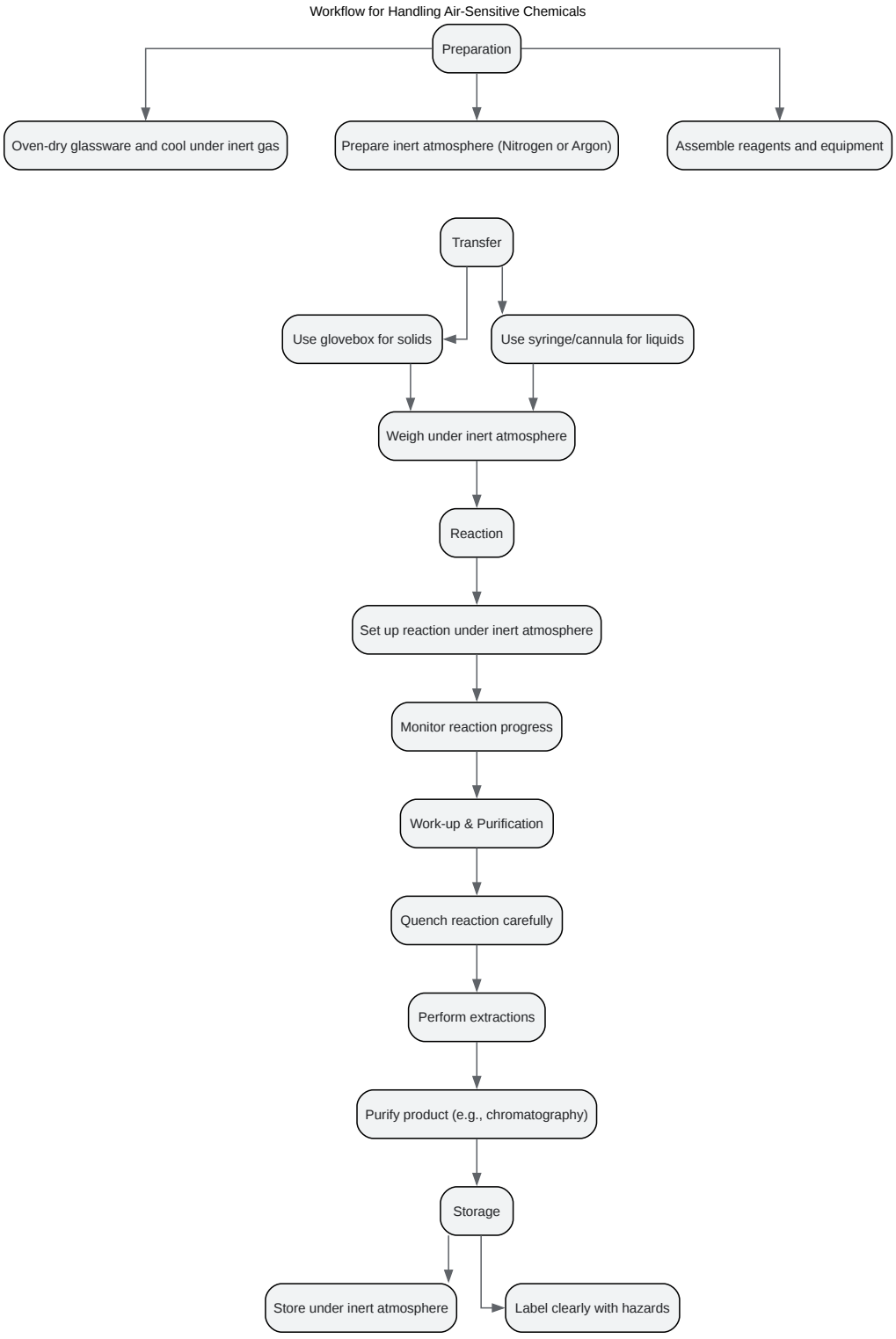
General Handling

- All manipulations should be carried out in a well-ventilated chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Use only non-sparking tools and explosion-proof equipment.
- Keep away from heat, sparks, and open flames.
- Ground all containers and transfer equipment to prevent static discharge.
- Avoid inhalation of vapors or mists.

Handling of Air-Sensitive Reagents

The following workflow is recommended for handling **3-Chloropyrrolidine** and other air-sensitive chemicals.

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Handling Air-Sensitive Chemicals Workflow

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Storage

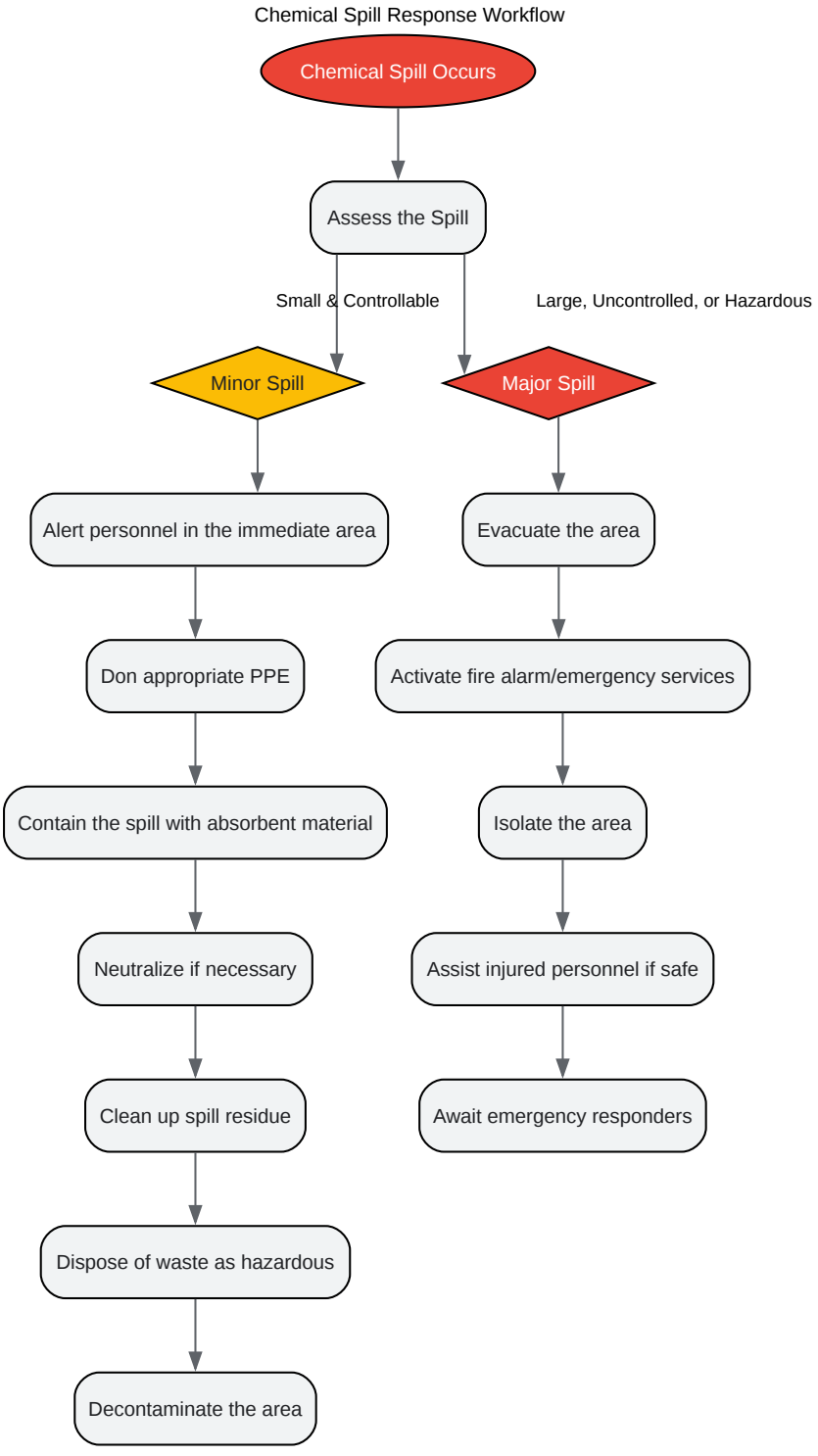
- Store in a tightly sealed container under an inert atmosphere (e.g., nitrogen or argon).
- Keep in a cool, dry, and well-ventilated area.
- Store away from incompatible materials such as oxidizing agents, acids, and moisture.
- The hydrochloride salt of **3-Chloropyrrolidine** is a white solid and should be stored at room temperature.[3]

Emergency Procedures

Spill Response

A tiered response is necessary depending on the spill's severity.

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Chemical Spill Response Workflow

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First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- Skin Contact: Immediately wash off with soap and plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: Flammable liquid and vapor. Vapors may form explosive mixtures with air. Combustion may produce toxic gases such as carbon oxides, nitrogen oxides, and hydrogen chloride.
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.

Disposal Considerations

- Dispose of waste in accordance with local, state, and federal regulations.
- Do not allow the chemical to enter drains or waterways.
- Contaminated packaging should be treated as hazardous waste.

Toxicity Data

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Specific LD50 and LC50 data for **3-Chloropyrrolidine** are not available in the public domain. Based on its structure as a chlorinated amine, it should be handled as a compound with high acute toxicity via oral, dermal, and inhalation routes. All appropriate precautions to avoid exposure must be taken.

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References

- 1. 3-Chloropyrrolidine | C4H8ClN | CID 13401990 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. echemi.com [echemi.com]
- 3. PYRROLIDINE, 3-CHLORO-, HYDROCHLORIDE CAS#: 10603-47-1 [amp.chemicalbook.com]
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